Structure of Solid and Liquid Antimony Pentafluoride: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Antimony pentafluoride*
CAS No.:	*7783-70-2*
Cat. No.:	*B1205321*

Get Quote

Abstract: **Antimony pentafluoride** (SbF_5) is a paramount compound in inorganic chemistry, primarily recognized for its extreme Lewis acidity and its role as a component of superacids, such as fluoroantimonic acid. While its gaseous phase exhibits a simple monomeric trigonal bipyramidal structure, its condensed phases—solid and liquid—adopt complex polymeric forms.[1][2] This guide provides a detailed technical examination of the structures of solid and liquid SbF_5, intended for researchers, scientists, and professionals in drug development who may utilize its properties in catalysis and synthesis. The document summarizes key structural data, outlines the experimental methodologies used for their determination, and presents visual representations of the molecular arrangements.

Structure of Solid **Antimony Pentafluoride**

In the solid state, **antimony pentafluoride** moves beyond a simple monomeric arrangement to form a more complex, structured aggregate to satisfy the coordination environment of the central antimony atom.

Crystal System and Molecular Arrangement

© 2026 BenchChem. All rights reserved.

Solid SbF_5 is a crystalline material composed of tetrameric units.[1] The structure consists of four SbF_5 units linked by fluorine bridges, resulting in the formula $[SbF_4(\mu\text{-}F)]_4$. In this arrangement, each antimony atom achieves a distorted octahedral coordination. The four antimony atoms and four bridging fluorine atoms form an eight-membered ring. The bridging fluorine atoms are positioned cis to each other around the antimony centers.[3]

Crystallographic studies have determined the precise geometry and dimensions of this tetrameric structure. The key data are summarized in the table below.

Table 1: Crystallographic Data for Solid **Antimony Pentafluoride**

Parameter	Value
Formula	**$[SbF_4(\mu\text{-}F)]_4$**
Crystal System	Monoclinic
Space Group	$B2_1/m$
Unit Cell Dimensions	a = 19.00 Å, b = 14.10 Å, c = 5.29 Å, β = 94°

Data sourced from crystallographic studies.[3]

Bonding and Key Structural Parameters

The octahedral coordination around each antimony atom is completed by four terminal (non-bridging) fluorine atoms and two bridging fluorine atoms. The bond lengths of the terminal Sb-F bonds are shorter and stronger than the bonds to the bridging fluorines.[1][4] A notable feature of the tetramer is the presence of two distinct Sb-F-Sb bridge angles within the ring structure.[3]

Table 2: Key Bond Distances and Angles in Solid SbF_5

© 2026 BenchChem. All rights reserved.

Parameter	Value
Sb-F (terminal) Bond Length	**1.82 Å**
Sb-F (bridging) Bond Length	2.02 Å
Sb-F-Sb Bridge Angle 1	141°
Sb-F-Sb Bridge Angle 2	171°

Data sourced from Edwards, A. J.; Taylor, P. (1971) and subsequent computational studies.[1][3]

Experimental Protocol: Single-Crystal X-ray Diffraction

The definitive structure of solid SbF_5 was elucidated using single-crystal X-ray diffraction (SC-XRD), a powerful technique for determining the three-dimensional arrangement of atoms in a crystal.[5][6][7] Given the highly reactive and hygroscopic nature of SbF_5, specialized handling is required.

Methodology:

- Crystal Growth: High-quality single crystals are paramount. For SbF_5, this is typically achieved by vacuum sublimation. The compound is placed in a sealed vessel under high vacuum and a gentle temperature gradient is applied (e.g., sublimation at ~6°C). Crystals grow slowly in the cooler region of the vessel.

- Crystal Mounting: Due to its reactivity with air and moisture, the selected crystal must be handled under an inert atmosphere (e.g., in a glovebox or under a stream of dry nitrogen). The crystal is mounted on a goniometer head, often coated in an inert oil (e.g., perfluoropolyether oil) which freezes at low temperatures, protecting the sample and holding it in place.

- Data Collection: The mounted crystal is placed on the diffractometer and rapidly cooled to a low temperature (e.g., 100 K) using a cryostream. This minimizes thermal motion of the atoms, resulting in a clearer diffraction pattern.[5] A monochromatic X-ray beam (e.g., Mo Kα, $\lambda = 0.71073$ Å) is directed at the crystal. As the crystal is rotated, a series of diffraction patterns are collected by a detector.

© 2026 BenchChem. All rights reserved.

- Structure Solution and Refinement: The collected diffraction data (intensities and positions of spots) are processed computationally. The positions of the heavy antimony atoms are typically determined first (e.g., using the Patterson method), followed by the lighter fluorine atoms from electron density maps. The resulting structural model is then refined to achieve the best fit with the experimental data, yielding precise bond lengths, angles, and crystallographic parameters.

Structure of Liquid Antimony Pentafluoride

Liquid SbF_5 is a highly viscous substance, a macroscopic property that hints at its complex microscopic structure. Unlike the ordered tetramers of the solid state, the liquid phase is characterized by a dynamic equilibrium of polymeric chains.[8][9]

Polymeric Nature and Bonding

In the liquid state, SbF_5 exists as long-chain polymers with the general formula $[SbF_4(\mu\text{-}F)_2]_n$.[1] In these chains, each SbF_5 unit is linked to two others via cis-fluorine bridges, maintaining the octahedral coordination around each antimony atom.[8][10] This polymerization is responsible for the liquid's high viscosity. Ab initio molecular dynamics studies confirm a strong tendency for the molecules to oligomerize through a barrierless, diffusion-limited process.[8] These simulations also indicate a very strong ionic character for the Sb-F bonds.[9] The chains are not of infinite length; simulations have observed oligomers up to eight units long in dynamic equilibrium with shorter chains and dimers.[10]

Spectroscopic and Diffraction Insights

Several experimental and theoretical techniques have been employed to probe the complex structure of the liquid.

- ^{19}F NMR Spectroscopy: Early ^{19}F NMR studies were instrumental in establishing the polymeric nature of liquid SbF_5.[9][11] The spectra show multiple resonances, indicating the presence of chemically non-equivalent fluorine atoms (terminal and bridging), which is consistent with a fluorine-bridged polymer structure. The "fluxional" nature of these polymers, where fluorine atoms can exchange positions, can also be studied by variable-temperature NMR.[12][13][14]

© 2026 BenchChem. All rights reserved.

- Neutron and X-ray Diffraction: These techniques provide radial distribution functions, which give information about average interatomic distances. Studies on liquid SbF_5 show that each antimony atom is surrounded by approximately six fluorine atoms.[3][10]

- Raman Spectroscopy: Raman spectra of liquid SbF_5 show characteristic bands corresponding to both terminal and bridging Sb-F bonds, confirming the presence of the $[SbF_4(\mu\text{-}F)_2]_n$ polymeric units.[12][13]

Table 3: Average Structural Parameters for Liquid SbF_5

Parameter	Method	Value
Sb-F Coordination Number	**Neutron Diffraction**	**~6**
Sb-F (non-bridging) Distance	Neutron Diffraction	1.86 ± 0.03 Å
Sb-F (bridging) Distance	Neutron Diffraction	2.03 ± 0.06 Å
Sb-Sb Contact Distance	X-ray Diffraction	3.93 ± 0.03 Å
Average Sb-F-Sb Angle	Molecular Dynamics	~145° (broad distribution)

Data sourced from neutron/X-ray diffraction and ab initio molecular dynamics studies.[3][10][15]

Experimental Protocols

Methodology: ^{19}F NMR Spectroscopy of Air-Sensitive Compounds

- Sample Preparation: All operations are performed under an inert atmosphere using a Schlenk line or glovebox.[16][17]

- NMR Tube: A specialized NMR tube with a high-pressure valve (e.g., a J. Young's tube) is used to ensure an airtight seal. The tube is dried in an oven and evacuated on a Schlenk line while hot to remove any adsorbed water.

- Loading: The SbF_5 sample is transferred to the NMR tube via a cannula or syringe inside a glovebox. If a solvent is used (e.g., SO_2ClF for low-temperature studies), it must be dried and degassed.[18] The solvent is then vacuum-transferred into the NMR tube, which is cooled in liquid nitrogen.

© 2026 BenchChem. All rights reserved.

- Sealing and Measurement: The tube is sealed and carefully warmed to room temperature. The sample can then be safely transported to the NMR spectrometer for analysis. Spectra are typically referenced to an external standard like $CFCl_3$.

Methodology: Raman Spectroscopy of Corrosive Liquids

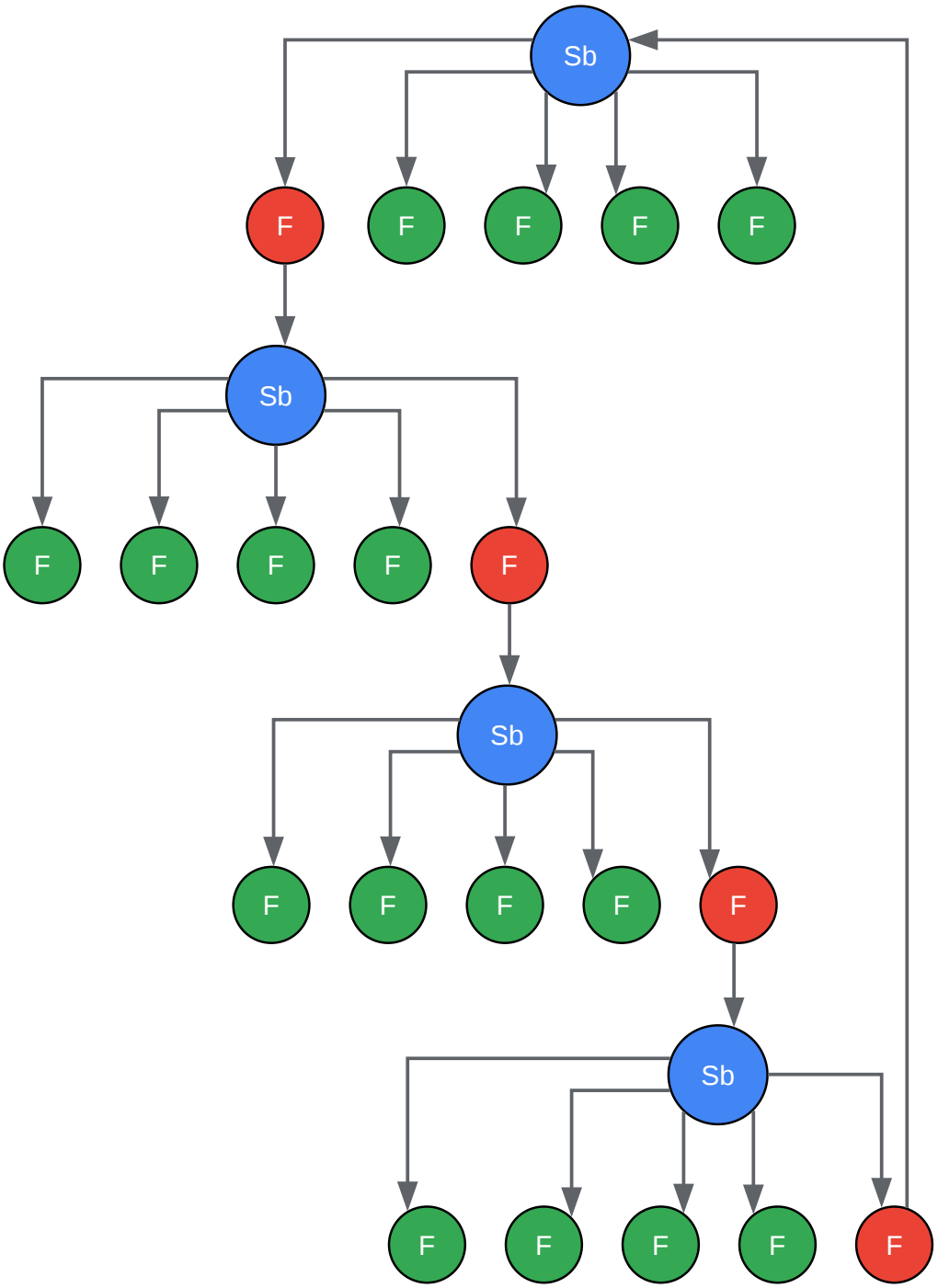
- Sample Cell: The highly corrosive nature of SbF_5 requires a specialized sample cell. A sealed capillary tube made of a resistant material like quartz or a fluoropolymer (e.g., FEP) is often used.
- Handling: The capillary is filled and sealed inside a glovebox to prevent exposure to the atmosphere.
- Data Acquisition: The sealed capillary is placed in the spectrometer's sample holder. A laser is focused on the sample, and the scattered light is collected by a detector. The resulting spectrum reveals vibrational modes characteristic of the bonds present in the sample, allowing for the identification of bridging and terminal Sb-F groups.

Visualizing the Structures

Diagrams created using the DOT language provide a clear representation of the bonding and connectivity in solid and liquid SbF_5.

© 2026 BenchChem. All rights reserved.

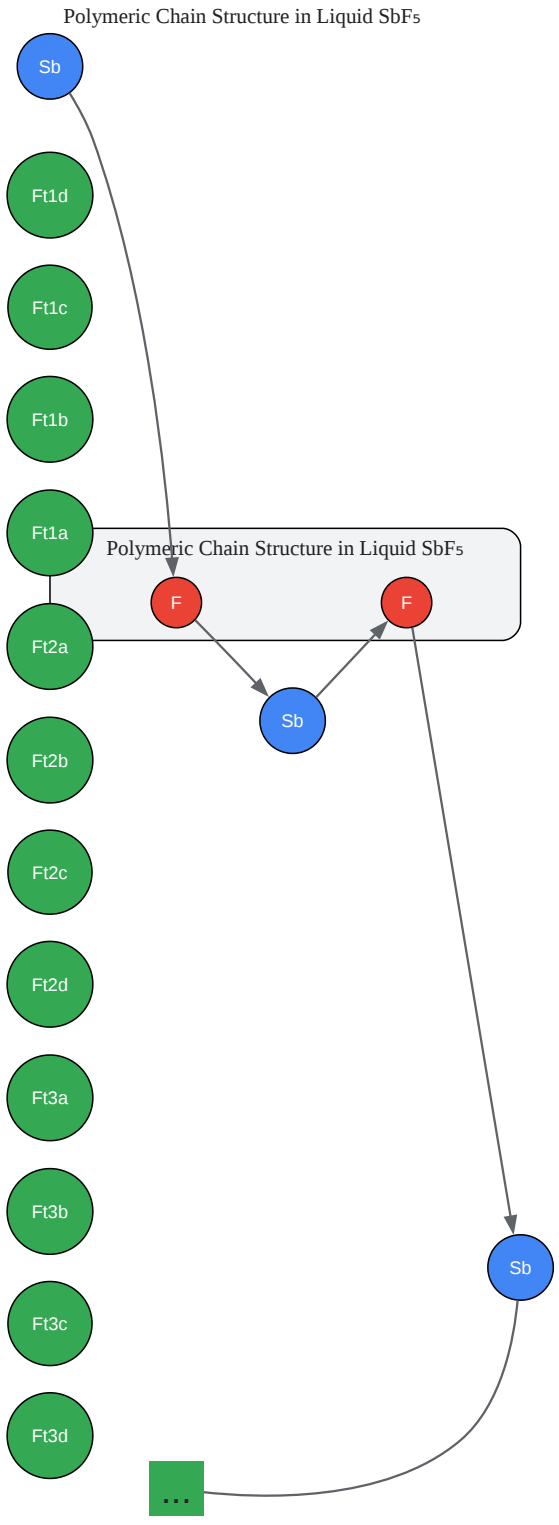
Structure of the $[SbF_4(\mu\text{-}F)]_4$ Tetramer in Solid SbF_5



Click to download full resolution via product page

Caption: The tetrameric ring structure of solid SbF_5, $[SbF_4(\mu\text{-}F)]_4$.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: The cis-fluorine bridged polymeric chain of liquid SbF_5, $[SbF_4(\mu\text{-}F)_2]_n$.

© 2026 BenchChem. All rights reserved.

Conclusion

The structures of **antimony pentafluoride** in its solid and liquid states are markedly more complex than its gaseous monomeric form. The solid state is defined by an ordered, tetrameric ring structure, $[SbF_4(\mu\text{-}F)]_4$, where each antimony atom is in a distorted octahedral environment. In contrast, the liquid phase consists of dynamic, linear polymeric chains, $[SbF_4(\mu\text{-}F)_2]_n$, also featuring octahedral coordination via cis-fluorine bridges. This polymerization accounts for the liquid's high viscosity and influences its reactive properties. A thorough understanding of these condensed-phase structures, elucidated by techniques such as X-ray diffraction, NMR, and Raman spectroscopy, is essential for leveraging the potent Lewis acidity of SbF_5 in advanced chemical synthesis and catalysis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Antimony pentafluoride - Wikipedia [en.wikipedia.org]
- 2. grokipedia.com [grokipedia.com]
- 3. researchgate.net [researchgate.net]
- 4. webqc.org [webqc.org]
- 5. benchchem.com [benchchem.com]
- 6. creative-biostructure.com [creative-biostructure.com]
- 7. rigaku.com [rigaku.com]
- 8. researchgate.net [researchgate.net]
- 9. pubs.aip.org [pubs.aip.org]
- 10. researchgate.net [researchgate.net]
- 11. cdnsciencepub.com [cdnsciencepub.com]
- 12. cdnsciencepub.com [cdnsciencepub.com]
- 13. cdnsciencepub.com [cdnsciencepub.com]

© 2026 BenchChem. All rights reserved.

- 14. researchgate.net [researchgate.net]
- 15. researchgate.net [researchgate.net]
- 16. schlenklinesurvivalguide.com [schlenklinesurvivalguide.com]
- 17. Tips and Tricks for the Lab: Air-Sensitive Techniques (4) - ChemistryViews [chemistryviews.org]
- 18. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Structure of Solid and Liquid Antimony Pentafluoride: An In-depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1205321/docs#structure-of-solid-and-liquid-antimony-pentafluoride-an-in-depth-technical-guide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.